

JackiePhos Pd G3: A Core Technical Guide for Researchers

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Compound of Interest

Compound Name: JackiePhos Pd G3

Cat. No.: B6316034

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This technical guide provides an in-depth overview of **JackiePhos Pd G3**, a third-generation palladium precatalyst, designed for researchers, scientists, and professionals in drug development and organic synthesis. The document outlines its chemical properties, applications in cross-coupling reactions, and a detailed experimental protocol for its use.

Core Properties of JackiePhos Pd G3

JackiePhos Pd G3 is a highly efficient and versatile catalyst for a range of carbon-carbon and carbon-heteroatom bond-forming reactions.^[1] Its molecular structure and composition are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₅₂ H ₅₀ F ₁₂ NO ₅ PPdS	[2][3]
Molecular Weight	1166.40 g/mol	[2][3]
CAS Number	2102544-35-2	[2][3]
Appearance	Solid	[2]
Synonym(s)	[(2-{Bis[3,5-bis(trifluoromethyl)phenyl]phosphine}-3,6-dimethoxy-2',4',6'-triisopropyl-1,1'-biphenyl)-2-(2'-amino-1,1'-biphenyl)]palladium(II) methanesulfonate	[4]

Applications in Cross-Coupling Reactions

JackiePhos Pd G3 is a third-generation (G3) Buchwald precatalyst, noted for its air, moisture, and thermal stability.[4] These characteristics simplify handling and increase reproducibility in experimental setups. The catalyst is effective in a variety of palladium-catalyzed cross-coupling reactions, which are fundamental in the synthesis of complex organic molecules for pharmaceuticals and materials science.[1]

Key applications include:

- Buchwald-Hartwig Amination: Formation of carbon-nitrogen bonds.[4]
- Suzuki-Miyaura Coupling: Creation of carbon-carbon bonds between organoboron compounds and organic halides.[4]
- Stille Coupling: Coupling of organostannanes with organic halides.[4]
- Heck Reaction: Vinylation of aryl or vinyl halides.[4]
- Sonogashira Coupling: Coupling of terminal alkynes with aryl or vinyl halides.[4]

- Negishi Coupling: Reaction of organozinc compounds with organic halides.[4]
- Hiyama Coupling: Coupling of organosilicon compounds with organic halides.[4]

The versatility of **JackiePhos Pd G3** stems from its specialized ligand architecture, which promotes the formation of the active monoligated Pd(0) species necessary for the catalytic cycle.[1]

Experimental Protocols: Representative Buchwald-Hartwig Amination

While specific reaction conditions should be optimized for individual substrates, the following provides a general procedure for a Buchwald-Hartwig amination reaction.

Materials:

- Aryl halide (1.0 equiv)
- Amine (1.2–1.5 equiv)
- **JackiePhos Pd G3** (1-5 mol%)
- Strong base (e.g., sodium tert-butoxide, 1.4–2.0 equiv)
- Anhydrous, degassed solvent (e.g., toluene, THF, or dioxane)
- Schlenk tube or reaction vial
- Inert atmosphere (argon or nitrogen)

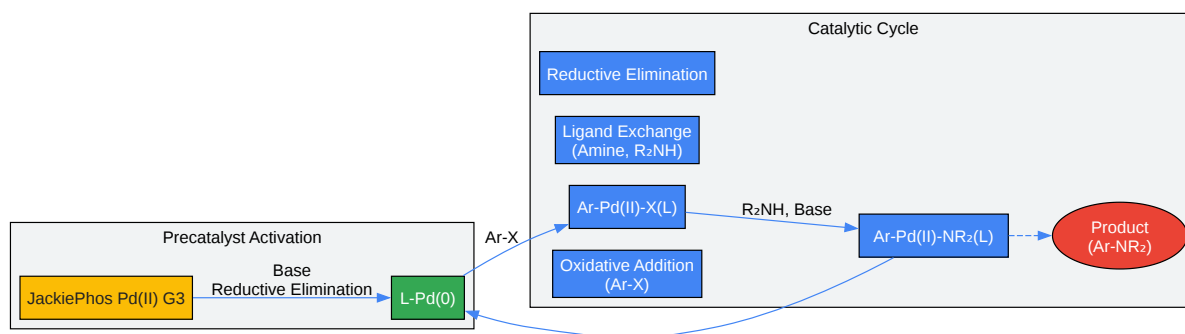
Procedure:

- To a dry Schlenk tube or reaction vial under an inert atmosphere, add the aryl halide, the amine, the base, and **JackiePhos Pd G3**. [2]
- Add the anhydrous, degassed solvent to the reaction vessel. The typical concentration is between 0.1 and 0.5 M. [2]

- Stir the reaction mixture at the desired temperature, typically between 80-110 °C, for 2-24 hours.[\[2\]](#)
- Monitor the reaction progress using an appropriate analytical technique such as TLC, GC-MS, or LC-MS.[\[2\]](#)
- Upon completion, cool the mixture to room temperature.[\[2\]](#)
- Dilute the reaction mixture with an organic solvent like ethyl acetate and wash with water and brine.[\[2\]](#)
- Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.[\[2\]](#)
- Purify the crude product by a suitable method, such as column chromatography.

Catalytic Cycle and Workflow Visualization

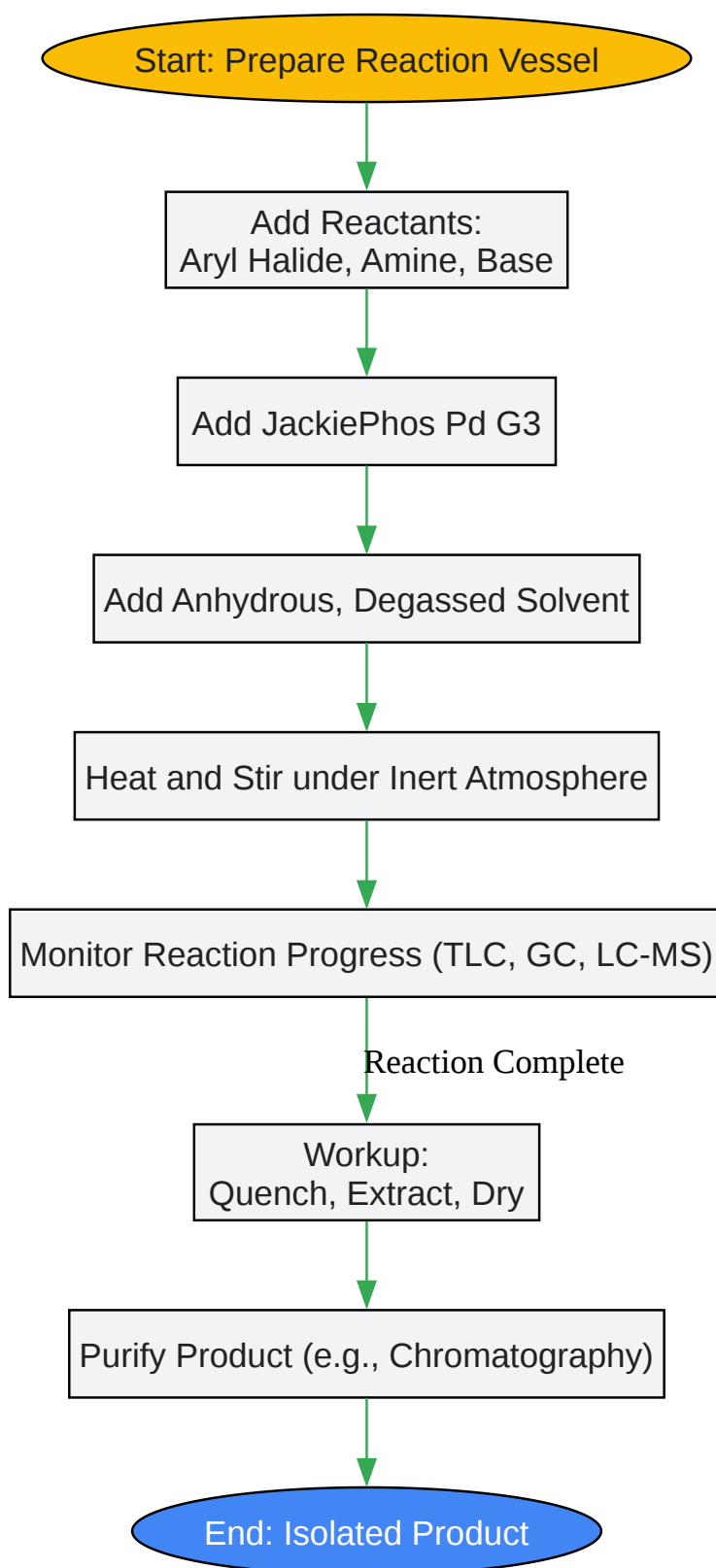
The general catalytic cycle for palladium-catalyzed cross-coupling reactions, such as the Buchwald-Hartwig amination, is initiated by the formation of an active Pd(0) species from the precatalyst. This is followed by oxidative addition, ligand exchange/transmetalation, and reductive elimination to yield the final product and regenerate the catalyst.



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Caption: General catalytic cycle for the Buchwald-Hartwig amination reaction.

The workflow for setting up a typical cross-coupling reaction using **JackiePhos Pd G3** is outlined below.



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Caption: A typical experimental workflow for a cross-coupling reaction.

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